

# The Impact of Diiodomethane on Perovskite Film Grain Structure: A Comparative Guide

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For researchers, scientists, and drug development professionals venturing into the optimization of perovskite solar cells, controlling the morphology of the perovskite film is a critical lever for enhancing device performance and stability. Among the various additives employed to tailor the grain structure of these films, **diiodomethane** (CH<sub>2</sub>I<sub>2</sub>) has emerged as a significant contender. This guide provides a comprehensive comparison of the effects of **diiodomethane** on perovskite film grain structure, supported by experimental data, and contrasts its performance with other common additives.

**Diiodomethane** is known to act as a processing additive that influences the crystallization dynamics of the perovskite layer. Its primary role is to promote the growth of larger, more uniform perovskite grains and to reduce the prevalence of pinholes within the film.[1][2] These morphological improvements are crucial as they directly impact the electronic properties of the active layer, leading to enhanced device efficiency and longevity.

## **Mechanism of Action**

While the precise mechanisms are a subject of ongoing research, the prevailing understanding is that **diiodomethane**, when introduced into the perovskite precursor solution, modulates the nucleation and growth of the perovskite crystals. It is believed to facilitate a more controlled crystallization process, allowing for the formation of larger grains with fewer defects and grain boundaries. This leads to improved charge carrier transport and reduced non-radiative recombination within the solar cell.



# **Comparative Analysis of Additives**

To provide a clear perspective on the efficacy of **diiodomethane**, this section compares its effects with other widely used additives for perovskite film morphology control.

**Data Presentation** 

Additive	Typical Concentration	Effect on Grain Size	Impact on Film Quality	Resultant Device Performance
Diiodomethane (CH2l2)	Varies, often a small percentage of the solvent volume	Promotes vertical grain growth.[1] [2]	Reduces pinholes and improves film coverage.[1][2]	Leads to significant performance improvement in photonically cured solar cells. [1][2]
Methylammoniu m Chloride (MACI)	Typically in molar ratios relative to lead iodide	Significantly increases grain size, with grains exceeding 1.00 µm.	Improves film quality with reduced grain boundaries.	Results in higher power conversion efficiency (PCE).
Urea	-	Can effectively increase grain size.	-	Can improve absorber quality.
Tin(II) Halides (e.g., SnF <sub>2</sub> , SnCl <sub>2</sub> , SnBr <sub>2</sub> )	Varies	SnF <sub>2</sub> generally leads to a significant increase in grain size.	Suppresses oxidation of Sn <sup>2+</sup> to Sn <sup>4+</sup> and reduces pinholes.	The choice of halide significantly impacts effectiveness, with SnF2 often being the most effective.

# **Experimental Protocols**



Detailed methodologies are crucial for reproducible research. The following protocols outline the fabrication of perovskite films with and without **diiodomethane**, as well as with an alternative additive, Methylammonium Chloride (MACI).

## **Perovskite Film Fabrication without Additives (Control)**

- Substrate Preparation: Clean fluorine-doped tin oxide (FTO) coated glass substrates sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath. Dry the substrates with a nitrogen gun.
- Electron Transport Layer (ETL) Deposition: Deposit a compact layer of TiO<sub>2</sub> on the FTO substrate by spin-coating a precursor solution followed by annealing.
- Perovskite Precursor Solution Preparation: Prepare a precursor solution by dissolving lead iodide (Pbl<sub>2</sub>) and methylammonium iodide (MAI) in a solvent mixture of dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).
- Perovskite Film Deposition: Spin-coat the perovskite precursor solution onto the TiO<sub>2</sub> layer. During the spin-coating process, an anti-solvent (e.g., chlorobenzene) is dripped onto the substrate to induce rapid crystallization.
- Annealing: Anneal the film on a hotplate to complete the perovskite crystallization.

### Perovskite Film Fabrication with Diiodomethane (CH<sub>2</sub>I<sub>2</sub>)

- Substrate and ETL Preparation: Follow steps 1 and 2 from the control protocol.
- Perovskite Precursor Solution Preparation with CH<sub>2</sub>I<sub>2</sub>: Prepare the perovskite precursor solution as described in the control protocol. Add a specific volume percentage of diiodomethane to the precursor solution.
- Perovskite Film Deposition and Annealing: Follow steps 4 and 5 from the control protocol.

# Perovskite Film Fabrication with Methylammonium Chloride (MACI)

Substrate and ETL Preparation: Follow steps 1 and 2 from the control protocol.



- Perovskite Precursor Solution Preparation with MACI: Prepare the perovskite precursor solution by dissolving PbI<sub>2</sub> and MAI in DMF/DMSO. Add a specific molar percentage of MACI to this solution.
- Perovskite Film Deposition and Annealing: Follow steps 4 and 5 from the control protocol.

#### **Characterization of Perovskite Film Grain Structure**

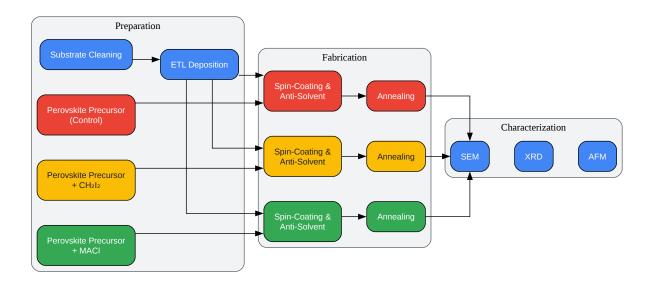
The grain structure of the resulting perovskite films is typically characterized using the following techniques:

- Scanning Electron Microscopy (SEM): To visualize the surface morphology, grain size, and film coverage.
- X-ray Diffraction (XRD): To determine the crystal structure and preferred orientation of the perovskite grains.
- Atomic Force Microscopy (AFM): To quantify the surface roughness of the film.

## **Visualizing the Experimental Workflow**

The following diagram illustrates the general workflow for fabricating and characterizing perovskite films with and without additives.





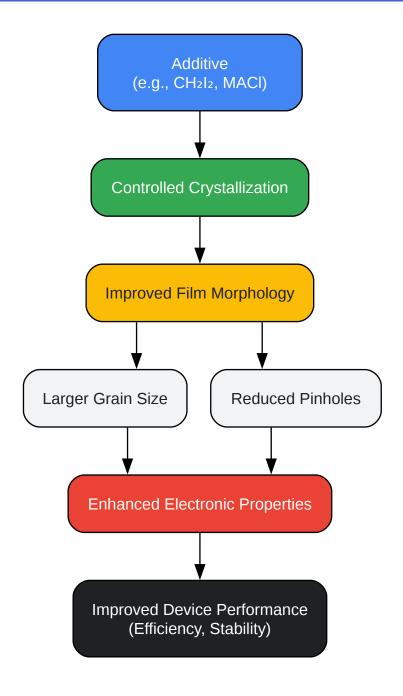
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Caption: Experimental workflow for perovskite film fabrication and characterization.

## **Logical Relationship of Additive Effects**

The following diagram illustrates the logical relationship between the use of additives and the resulting improvements in perovskite film quality and device performance.





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Caption: Effect of additives on perovskite film properties and device performance.

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### References

- 1. Grain Characteristics of Perovskite Thin Films Based on SEM Image Segmentation | Semantic Scholar [semanticscholar.org]
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